

# Safe handling, storage, and disposal of 1-Morpholin-4-ylacetone

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## Compound of Interest

Compound Name: 1-Morpholin-4-ylacetone

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Disclaimer: The following information is intended as a general guide for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **1-Morpholin-4-ylacetone** (CAS: 6704-35-4) was not publicly available at the time of this document's creation. The information provided is based on the safety profiles of structurally related compounds, such as morpholine and acetone. Users must obtain and consult the specific SDS provided by their supplier before handling, storing, or disposing of **1-Morpholin-4-ylacetone**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **1-Morpholin-4-ylacetone**?

Based on the hazards of its structural components (morpholine and a ketone functional group), **1-Morpholin-4-ylacetone** should be handled as a potentially hazardous substance. Potential hazards may include:

- Flammability: The presence of an organic ketone suggests that the compound may be a flammable liquid and vapor. Keep away from heat, sparks, open flames, and other ignition sources.

- **Toxicity:** Morpholine is known to be harmful if swallowed and toxic in contact with skin or if inhaled. Therefore, **1-Morpholin-4-ylacetone** should be handled with care to avoid all routes of exposure.
- **Corrosivity/Irritation:** Morpholine can cause severe skin burns and eye damage. Acetone can cause serious eye irritation. It is prudent to assume that **1-Morpholin-4-ylacetone** may be a skin and eye irritant at a minimum.
- **Respiratory Irritation:** Inhalation of vapors may cause respiratory tract irritation.

**Q2:** What personal protective equipment (PPE) should I wear when working with **1-Morpholin-4-ylacetone**?

To ensure safety, the following PPE is recommended:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber, neoprene). Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** Work in a well-ventilated area, preferably under a chemical fume hood. If there is a risk of inhaling vapors or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

**Q3:** How should I properly store **1-Morpholin-4-ylacetone**?

Store **1-Morpholin-4-ylacetone** in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[1]</sup> Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. The storage area should be designated for flammable liquids.

**Q4:** What should I do in case of an accidental spill?

In the event of a spill:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.

- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable solvent.

Q5: How do I dispose of **1-Morpholin-4-ylacetone** waste?

Dispose of waste in accordance with all local, state, and federal regulations. It is likely to be classified as hazardous waste. Do not dispose of it down the drain or in the general trash. Contact your institution's environmental health and safety (EHS) office for specific disposal guidelines.

## Troubleshooting Guides

Issue	Possible Cause	Solution
Material has changed color or developed a precipitate.	Contamination or degradation.	<p>Do not use the material.</p> <p>Dispose of it as hazardous waste and obtain a fresh supply.</p>
Strong, unusual odor detected.	Vapor leak from the container or a spill.	<p>Immediately check the container for a tight seal. If a spill has occurred, follow the spill response procedures.</p> <p>Ensure you are working in a well-ventilated area and wearing appropriate respiratory protection.</p>
Skin or eye contact occurs.	Improper handling or PPE failure.	<p>For skin contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing. Seek medical attention. For eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.</p>

## Quantitative Data Summary

The following table summarizes key quantitative data for the related compounds, morpholine and acetone, to provide a general understanding of the potential properties of **1-Morpholin-4-ylacetone**.

Property	Morpholine	Acetone
CAS Number	110-91-8	67-64-1
Molecular Formula	C4H9NO	C3H6O
Molecular Weight	87.12 g/mol	58.08 g/mol
Boiling Point	129 °C	56 °C
Flash Point	31 °C	-20 °C
Specific Gravity	1.007	0.791

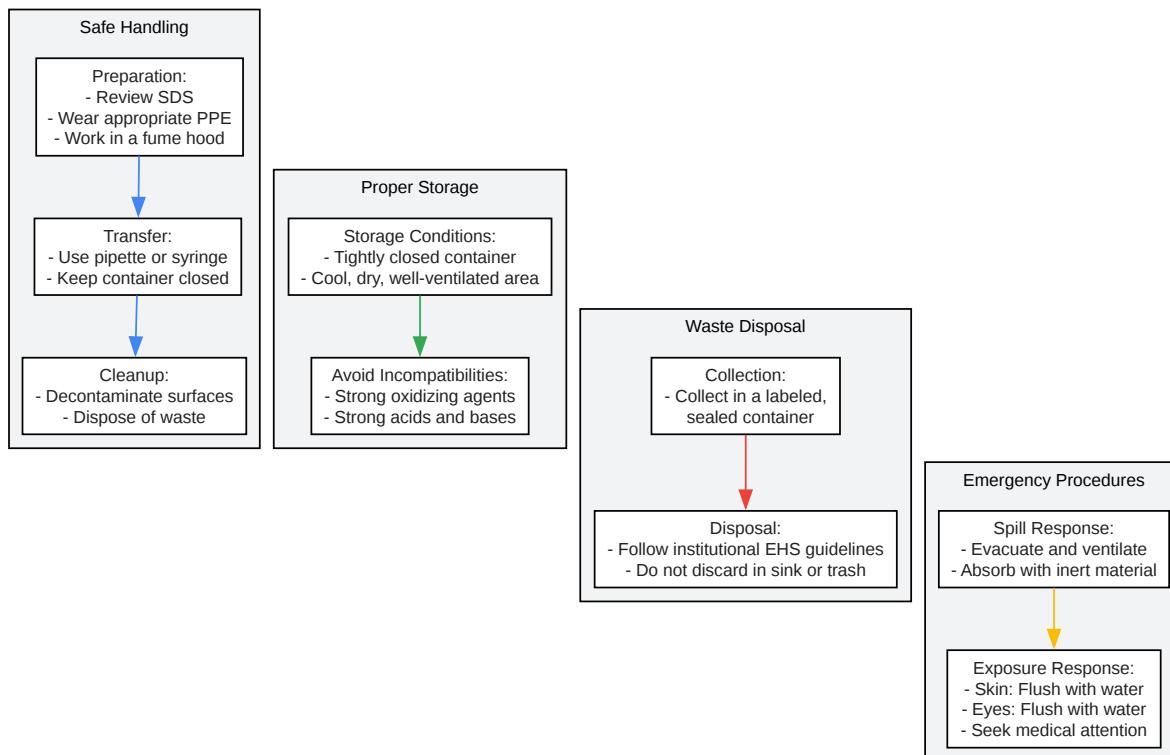
## General Experimental Protocol for Handling

This protocol outlines a general procedure for handling liquid organic compounds with moderate toxicity and flammability, and should be adapted based on the specific requirements of your experiment and the information in the supplier's SDS.

- Preparation:
  - Read and understand the Safety Data Sheet for **1-Morpholin-4-ylacetone** provided by your supplier.
  - Ensure a chemical fume hood is available and functioning correctly.
  - Gather all necessary PPE and have it on before handling the chemical.
  - Prepare all necessary equipment and reagents for your experiment.
- Handling:
  - Conduct all manipulations of **1-Morpholin-4-ylacetone** inside a chemical fume hood.
  - Use a properly calibrated pipette or syringe to transfer the liquid. Avoid pouring directly from the bottle if possible to minimize the risk of spills and vapor release.
  - Keep the container tightly closed when not in use.

- Post-Handling:
  - Clean any contaminated surfaces.
  - Properly dispose of any waste generated.
  - Remove PPE and wash your hands thoroughly with soap and water.

## Workflow for Safe Handling, Storage, and Disposal



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Caption: Workflow for the safe handling, storage, and disposal of **1-Morpholin-4-ylacetone**.

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